

# How to dissolve and prepare U0126 stock solution.

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## Compound of Interest

Compound Name: U0124

Cat. No.: B10769467

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## Application Notes and Protocols for U0126

For Researchers, Scientists, and Drug Development Professionals

### Introduction

U0126 is a highly selective, potent, and non-competitive inhibitor of MEK1 (MAPK/ERK kinase 1) and MEK2.[1][2][3][4] It acts by directly inhibiting the kinase activity of MEK1 and MEK2, thereby preventing the phosphorylation and subsequent activation of extracellular signal-regulated kinases 1 and 2 (ERK1/2).[2] This blockade of the Raf/MEK/ERK signaling cascade makes U0126 an invaluable tool for studying cellular processes such as proliferation, differentiation, apoptosis, and survival.[2][5] These application notes provide detailed protocols for the preparation and use of U0126 stock solutions.

### Chemical Properties and Solubility

U0126 is typically supplied as a lyophilized, light brown to beige powder.[1] Understanding its solubility is critical for preparing accurate and effective stock solutions. U0126 is highly soluble in dimethyl sulfoxide (DMSO) but has poor solubility in ethanol and is virtually insoluble in water.[1][6][7][8]

Table 1: Solubility of U0126 in Common Laboratory Solvents

Solvent	Solubility	Notes
DMSO	$\geq 21.33$ mg/mL to 200 mg/mL[1][3][6][7][8]	The recommended and most effective solvent. Use fresh, anhydrous DMSO for best results as moisture can reduce solubility.[8]
Ethanol	$\sim 2$ mg/mL[1]	Solubility is limited and inconsistent across suppliers. [6][7][8] Not recommended for high-concentration stock solutions.
Methanol	Can be substituted for DMSO[1]	Less common than DMSO; solubility data is not as readily available.
Water	Insoluble[6][7][8]	Do not attempt to dissolve U0126 directly in aqueous buffers.

## Protocol: Preparation of a 10 mM U0126 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration in cell culture experiments.[1][9][10]

Materials:

- U0126 powder (Molecular Weight:  $\sim 380.5$  g/mol ) [1][7]
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes

- Vortex mixer

#### Procedure:

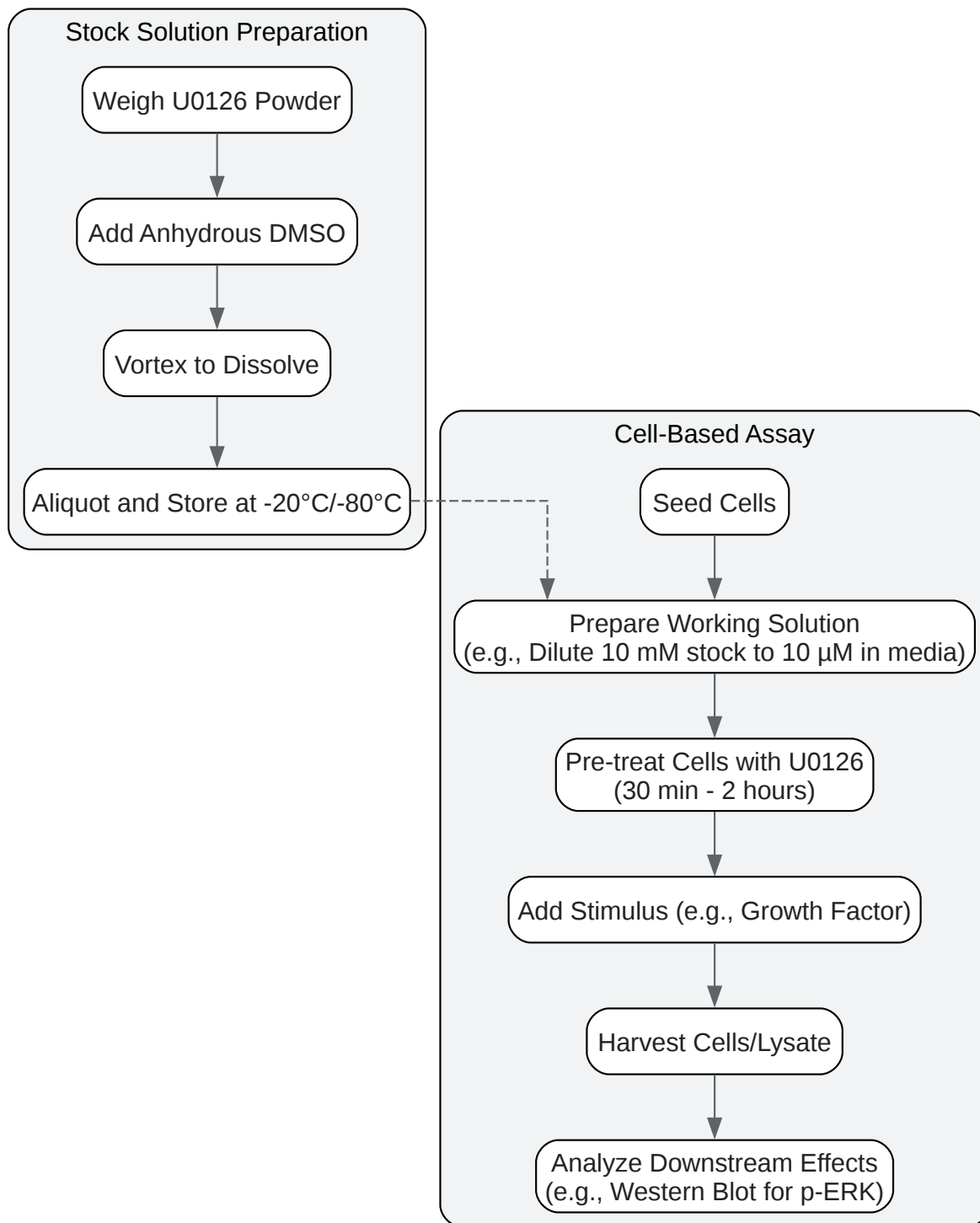
- Pre-calculation: Before starting, calculate the required volume of DMSO. To prepare a 10 mM solution from 1 mg of U0126:
  - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
  - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 380.5 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 263 \mu\text{L}$
  - For 5 mg of U0126, you will need approximately 1.31 mL of DMSO.[\[1\]](#)[\[3\]](#)
- Weighing: If not using a pre-weighed vial, carefully weigh the desired amount of U0126 powder. Perform this in a chemical fume hood.
- Dissolving: Add the calculated volume of sterile DMSO to the vial containing the U0126 powder.[\[10\]](#)
- Mixing: Cap the vial securely and vortex vigorously for at least 30 seconds to ensure the compound is completely dissolved.[\[10\]](#) A clear solution should be obtained. Gentle warming (up to 37°C) may be applied if dissolution is slow, but is not typically necessary with DMSO.[\[6\]](#)
- Sterilization (Optional for Cell Culture): For applications requiring sterility, such as cell culture, filter the stock solution through a 0.22  $\mu\text{m}$  syringe filter into a sterile tube.[\[6\]](#)
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the inhibitor, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[1\]](#)[\[6\]](#)

Table 2: Storage and Stability of U0126 Solutions

Form	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C[1][9]	Up to 24 months[1]	Desiccate and protect from light.[1][7]
DMSO Stock Solution	-20°C[1][6][7][10]	1-3 months[1][8]	Aliquot to avoid freeze-thaw cycles.[1][6]
DMSO Stock Solution	-80°C[8]	Up to 1 year[8]	Preferred for long-term storage.

## Experimental Workflow and Application

U0126 is used to inhibit the MEK/ERK pathway in a variety of experimental settings. A typical workflow for a cell-based assay is outlined below.



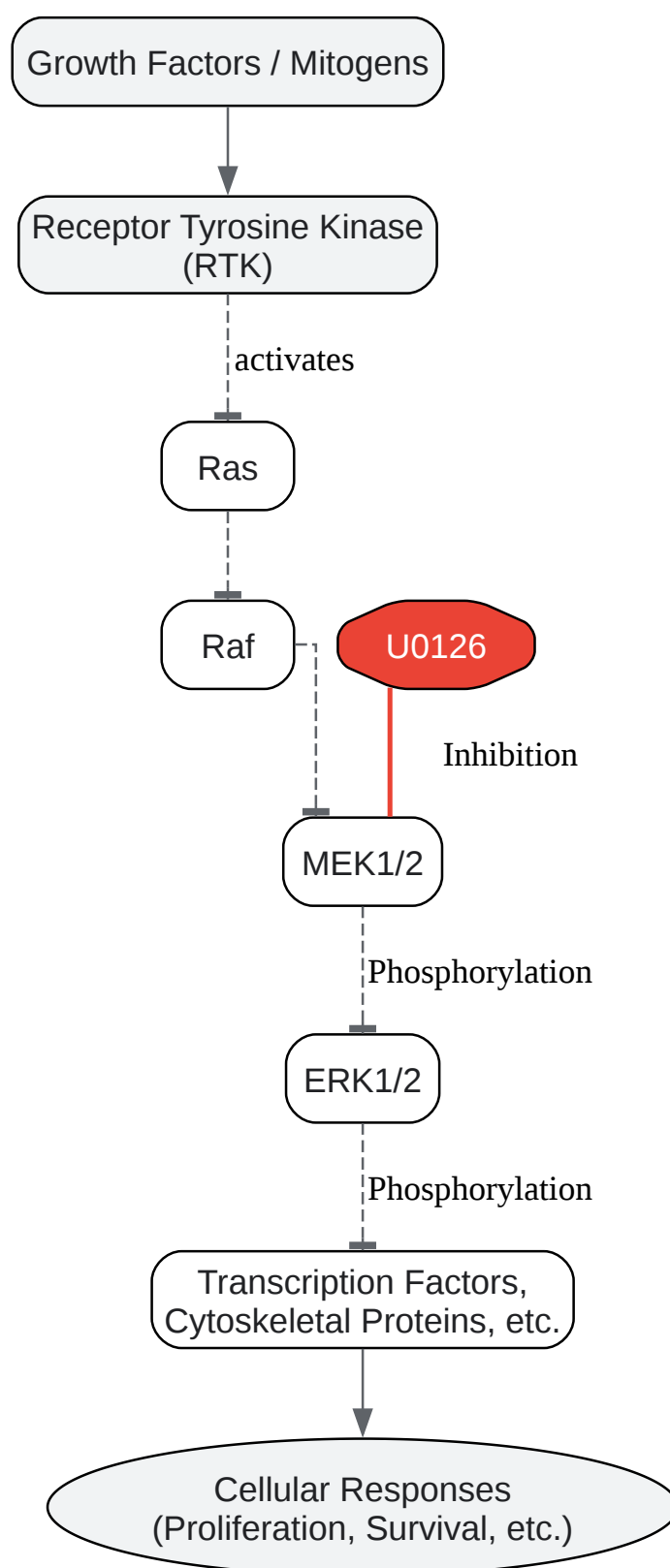
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Caption: Experimental workflow for preparing and using U0126.

Typical Working Concentrations: For most cell-based assays, U0126 is used at a final concentration of 10  $\mu$ M.<sup>[1]</sup><sup>[10]</sup> However, the optimal concentration may vary depending on the cell type and experimental conditions, so a dose-response experiment is recommended. Cells are typically pre-treated with U0126 for 30 minutes to 2 hours prior to stimulation to ensure adequate inhibition of the MEK/ERK pathway.<sup>[1]</sup>

## Mechanism of Action: MEK/ERK Signaling Pathway

U0126 specifically targets MEK1 and MEK2, the kinases responsible for activating ERK1 and ERK2 through phosphorylation. By inhibiting MEK, U0126 prevents the downstream signaling that regulates numerous cellular functions.



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Caption: U0126 inhibits the MEK/ERK signaling pathway.

By blocking the phosphorylation of ERK1/2, U0126 allows researchers to dissect the specific roles of this pathway in their biological system of interest.[2] Its high selectivity for MEK1/2 with little to no effect on other kinases like JNK, p38, or PKC makes it a reliable and widely used research tool.[3][4]

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## References

- 1. U0126 | Cell Signaling Technology [cellsignal.com]
- 2. invivogen.com [invivogen.com]
- 3. U0126 | MAP Kinase (MKK, MEK) Inhibitor | Tocris Bioscience [tocris.com]
- 4. U0126 - Wikipedia [en.wikipedia.org]
- 5. Frontiers | U0126: Not only a MAPK kinase inhibitor [frontiersin.org]
- 6. erk12.com [erk12.com]
- 7. reagentsdirect.com [reagentsdirect.com]
- 8. selleckchem.com [selleckchem.com]
- 9. MEK Inhibitor U0126 [promega.com]
- 10. promega.com [promega.com]
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